

Dissolving Amiloride Hydrochloride for Preclinical Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Amiloride Hydrochloride*

Cat. No.: *B1667096*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution of **Amiloride Hydrochloride**, a potassium-sparing diuretic that also functions as a blocker of epithelial sodium channels (ENaC) and other ion transporters. Proper preparation of **Amiloride Hydrochloride** solutions is critical for accurate and reproducible experimental results in both in vitro and in vivo studies.

Data Presentation: Solubility Profile of Amiloride Hydrochloride

The solubility of **Amiloride Hydrochloride** can vary depending on the solvent, temperature, and the specific salt form (anhydrous, hydrate, or dihydrate). The following table summarizes the reported solubility data for **Amiloride Hydrochloride** in common laboratory solvents.

| Solvent | Concentration (mg/mL) | Concentration (mM) | Conditions | Citation |
|---------------------------|-----------------------|---|---|----------|
| Dimethyl Sulfoxide (DMSO) | ≥ 100 | ≥ 375.81 | Hygroscopic DMSO can reduce solubility; use freshly opened solvent. | [1] |
| 53 | 199.18 | Use fresh DMSO as moisture can reduce solubility. | [2] | |
| ~30 | ~112.7 | - | [3] | |
| ≥ 13.3 | ≥ 49.98 | - | [4] | |
| Water | 50 | 187.9 | Soluble in hot water (50°C). | [5][6] |
| 7.14 | 26.83 | Ultrasonic treatment may be needed. | [1] | |
| 6 | 22.55 | - | [2][4] | |
| 1.33 | 5 | Gentle warming can aid dissolution. | [7] | |
| < 1 | < 3.76 | At 20°C. | [8][9] | |
| Dimethylformamide (DMF) | ~30 | ~112.7 | - | [3] |
| Ethanol | 5 | 18.79 | - | [2] |
| Slightly Soluble | - | - | [6] | |
| Isopropanol | Slightly Soluble | - | - | [6] |

| | | | | |
|--|-----------------------|-------|---|------|
| 1:1 DMSO:PBS (pH 7.2) | ~0.5 | ~1.88 | First dissolve in DMSO, then dilute with PBS. | [3] |
| Methanol and Chloroform (4:1) | 4 | 15.03 | Used for thin-layer chromatography. | [10] |
| Acetone, Chloroform, Diethyl Ether, Ethyl Acetate | Practically Insoluble | - | - | [6] |

Molecular Weight of **Amiloride Hydrochloride** (anhydrous) is approximately 266.1 g/mol . Molarity calculations are based on this value.

Experimental Protocols

Protocol 1: Preparation of Amiloride Hydrochloride Stock Solution for In Vitro Experiments

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is suitable for most cell-based assays.

Materials:

- **Amiloride Hydrochloride** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), tissue culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Pre-warming: Allow the **Amiloride Hydrochloride** powder and DMSO to equilibrate to room temperature before opening to minimize moisture absorption.
- Weighing: Accurately weigh the desired amount of **Amiloride Hydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 100 mM). For example, to prepare a 100 mM stock solution, dissolve 26.61 mg of **Amiloride Hydrochloride** in 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilization (Optional): If required for your specific application, filter the stock solution through a 0.22 µm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to one year.^{[1][2]} Aqueous stock solutions are reported to be stable for up to 6 months at -20°C. However, it is also recommended not to store aqueous solutions for more than one day.^[3]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for use in experiments.

Materials:

- **Amiloride Hydrochloride** stock solution (from Protocol 1)

- Sterile phosphate-buffered saline (PBS), cell culture medium, or other aqueous buffer
- Sterile tubes
- Calibrated pipettes

Procedure:

- Thawing: Thaw a single aliquot of the **Amiloride Hydrochloride** stock solution at room temperature.
- Dilution:
 - For maximum solubility in aqueous buffers, it is recommended to first dissolve **Amiloride Hydrochloride** in DMSO and then dilute with the aqueous buffer of choice.[\[3\]](#)
 - Perform a serial dilution of the stock solution into the desired aqueous buffer or cell culture medium to achieve the final working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$ v/v) to avoid solvent-induced cytotoxicity.[\[11\]](#)
- Mixing: Gently mix the working solution by pipetting or inverting the tube.
- Use: Use the freshly prepared working solution immediately for your experiments. Do not store diluted aqueous solutions for extended periods.

Protocol 3: Formulation for In Vivo Animal Studies

This protocol provides an example of a formulation for administering **Amiloride Hydrochloride** to animals. The specific vehicle may need to be optimized based on the animal model and route of administration.

Materials:

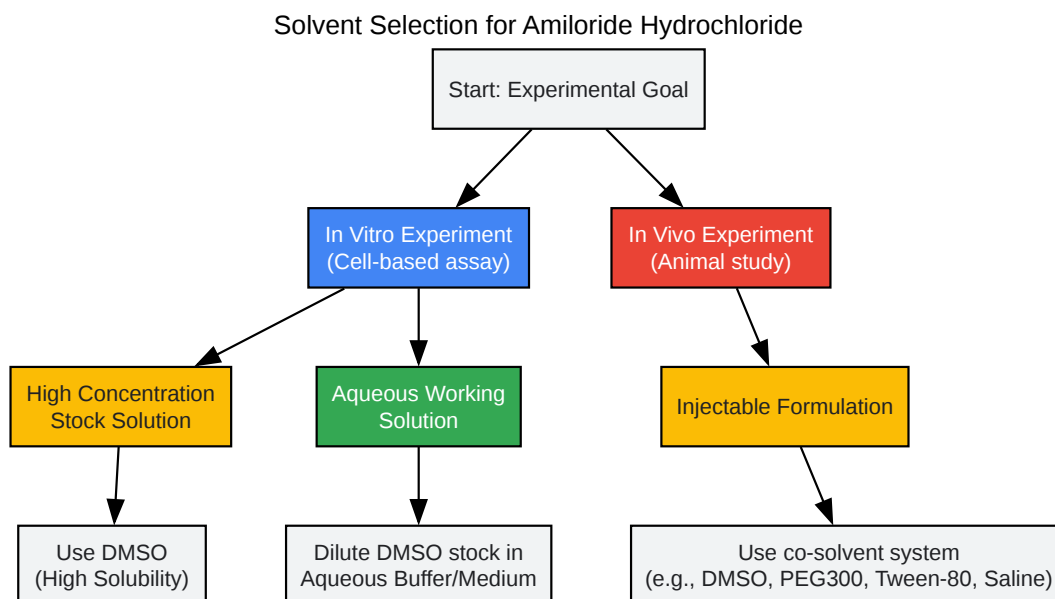
- **Amiloride Hydrochloride** powder
- DMSO

- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn Oil
- Sterile tubes
- Vortex mixer

Procedure:

- Initial Dissolution: Dissolve the required amount of **Amiloride Hydrochloride** in DMSO to create a concentrated stock solution.
- Vehicle Preparation (Example 1):
 - To prepare a 1 mL working solution, add 50 μ L of a 52 mg/mL **Amiloride Hydrochloride** stock solution in DMSO to 400 μ L of PEG300.[\[2\]](#)
 - Mix until the solution is clear.
 - Add 50 μ L of Tween-80 and mix until clear.[\[2\]](#)
 - Add 500 μ L of saline to bring the final volume to 1 mL.[\[2\]](#)
- Vehicle Preparation (Example 2):
 - To prepare a 1 mL working solution for administration in corn oil, add 50 μ L of an 8.8 mg/mL **Amiloride Hydrochloride** stock solution in DMSO to 950 μ L of corn oil.[\[2\]](#)
 - Mix thoroughly.
- Administration: The mixed solution should be used immediately for optimal results.[\[2\]](#) For in vivo experiments, it is recommended to prepare fresh solutions on the day of use.[\[12\]](#)[\[13\]](#)

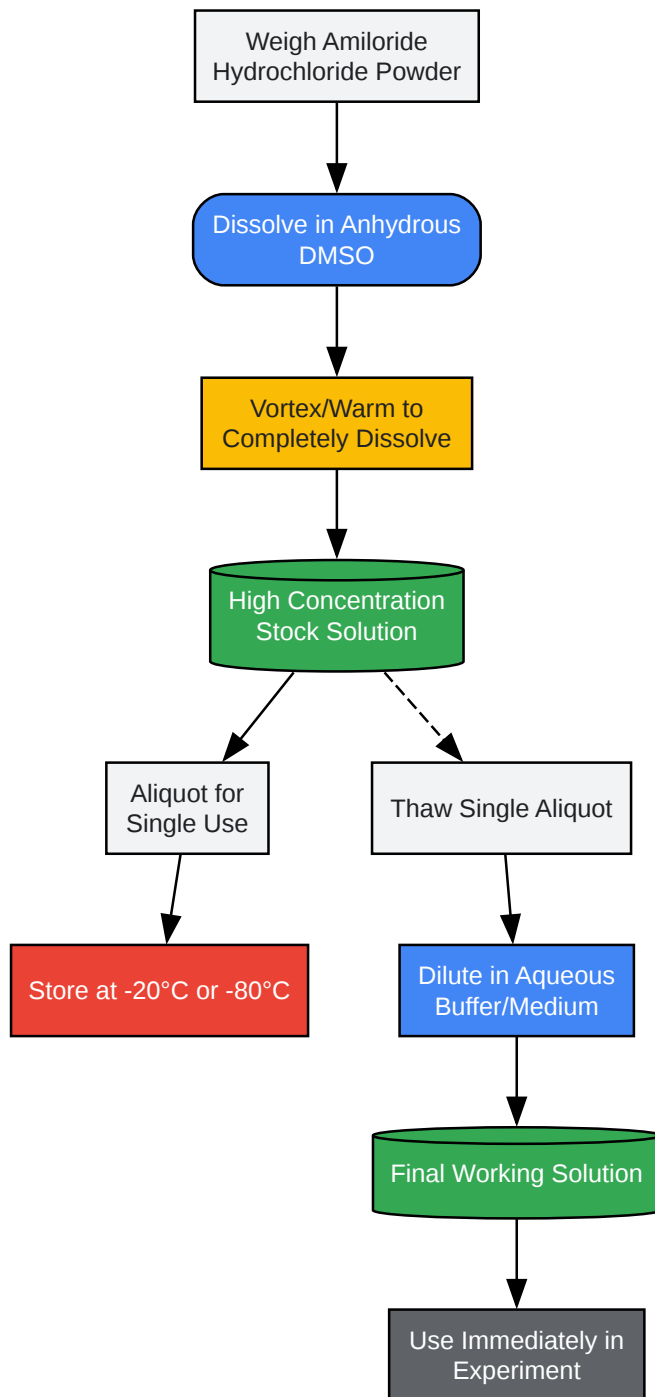
Visualizations



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Caption: Decision tree for solvent selection based on experimental type.

Workflow for Preparing Amiloride Hydrochloride Solutions



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Caption: Step-by-step workflow for preparing stock and working solutions.

Safety Precautions

- **Amiloride Hydrochloride** is a potent chemical. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and concentrated solutions.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Stability and Storage Summary

- Powder: Store at -20°C for long-term stability (≥4 years).[3] It is hygroscopic, so keep the container tightly sealed.
- DMSO Stock Solutions: Store in aliquots at -20°C for at least one month or -80°C for up to a year.[1][2]
- Aqueous Solutions: It is recommended to prepare fresh aqueous working solutions for each experiment. While some sources suggest aqueous stock solutions can be stored frozen, others advise against storing them for more than a day.[3]
- Light Sensitivity: Protect solutions from light.

By following these guidelines, researchers can ensure the consistent and effective use of **Amiloride Hydrochloride** in their experiments.

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